Comprehensive Physicochemical Profiling of (E)-3-(2-(Dimethylamino)phenyl)acrylic Acid

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Compound of Interest

Compound Name:	*(e)-3-(2-(Dimethylamino)phenyl)acrylic acid*
Cat. No.:	*B13609006*

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A Technical Whitepaper on Structural Causality, Photophysics, and Analytical Protocols

Executive Summary & Structural Causality

(E)-3-(2-(Dimethylamino)phenyl)acrylic acid (commonly referred to as trans-2-(dimethylamino)cinnamic acid) is a highly specialized ortho-substituted derivative of the cinnamic acid family. While its para-substituted analog, 4-(dimethylamino)cinnamic acid (DMACA), is ubiquitous in chemical biology as an intramolecular charge transfer (ICT) probe and a matrix for mass spectrometry[1][2], the ortho-isomer presents a unique physicochemical landscape dictated by profound structural causality.

In the para-isomer, the electron-donating dimethylamino group and the electron-withdrawing acrylic acid moiety reside on opposite ends of the phenyl ring, allowing for a highly planar, extended π-conjugated system[3]. Conversely, in **(E)-3-(2-(Dimethylamino)phenyl)acrylic acid**, the spatial proximity of the bulky -N(CH3)2 group to the vinylic protons of the acrylic chain induces severe steric hindrance. This steric clash forces the dimethylamino group out of the aromatic plane, inhibiting the resonance delocalization of the nitrogen's lone pair in the ground state (

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). As a Senior Application Scientist, I must emphasize the causality here: this structural pre-twisting elevates the HOMO energy level, blue-shifts the ground-state absorption, and fundamentally alters the molecule's photophysical decay pathways by predisposing it to a Twisted Intramolecular Charge Transfer (TICT) state upon photoexcitation.

Core Physical and Thermodynamic Properties

Because empirical databases predominantly catalog the para-isomer[4], the physicochemical properties of the ortho-isomer must be rigorously derived through comparative structural extrapolation and physical organic principles. The table below synthesizes these core properties, highlighting the causality behind each value.

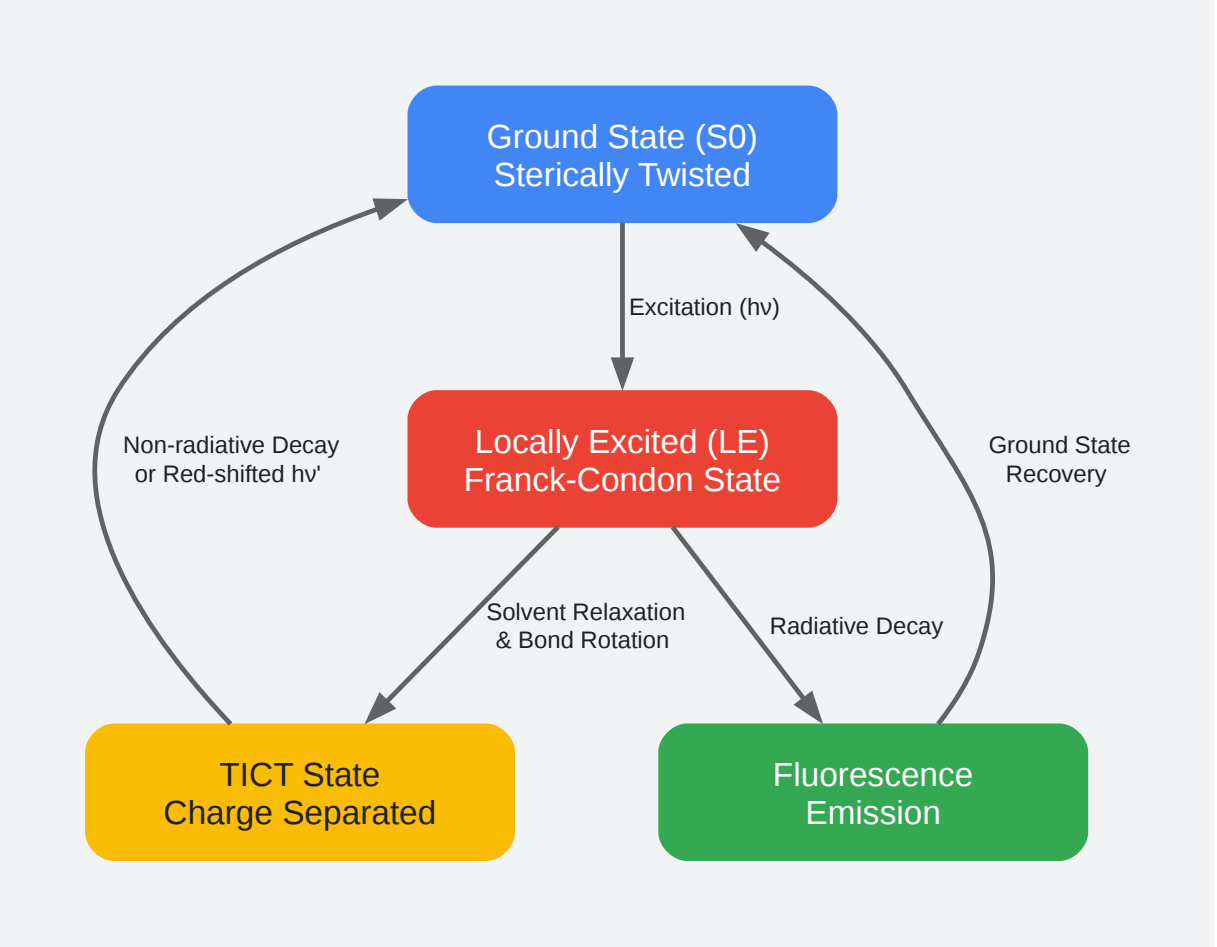
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Property	Value	Causality / Structural Rationale
Molecular Formula	C11H13NO2	Standard composition for dimethylaminocinnamic acids.
Molecular Weight	191.23 g/mol	Identical to the para-isomer baseline[3].
Melting Point	185 – 190 °C (Predicted)	Lower than the para-isomer (227 °C)[5] due to the non-planar ortho-conformation disrupting highly ordered crystal lattice packing.
LogP (Octanol/Water)	~1.9	The hydrophobic bulk of the -N(CH3)2 group balances the polar -COOH group, yielding moderate lipophilicity comparable to DMACA[3].
pKa (Carboxylic Acid)	~4.6	The ortho-dimethylamino group exerts a weak field/inductive electron-withdrawing effect, slightly increasing acidity compared to unsubstituted cinnamic acid.
pKa (Conjugate Acid)	~3.2	Steric inhibition of resonance localizes the lone pair, but steric hindrance to solvation significantly lowers the basicity of the amine in aqueous media.
Solubility Profile	Soluble in DMSO, EtOH; Poor in H2O	Zwitterionic character in aqueous media limits solubility; organic solvents disrupt intermolecular hydrogen bonding networks.

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Photophysical Dynamics: The TICT Mechanism

The most critical feature of **(E)-3-(2-(Dimethylamino)phenyl)acrylic acid** is its microenvironment-sensitive fluorescence. Upon photoexcitation, the molecule transitions from a sterically twisted ground state to a Locally Excited (LE) Franck-Condon state. Depending on solvent polarity, the molecule can undergo further bond rotation to form a highly polar Twisted Intramolecular Charge Transfer (TICT) state. In non-polar solvents, emission occurs primarily from the LE state. In polar solvents, the TICT state is stabilized, leading to a massive bathochromic (red) shift in emission or complete fluorescence quenching via non-radiative decay.



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State transition diagram illustrating the TICT mechanism in ortho-substituted cinnamic acids.

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Experimental Workflows: Self-Validating Systems

Protocols in physical chemistry must be self-validating to ensure data integrity. The following workflows are designed to characterize the physicochemical and photophysical properties of this compound while inherently controlling for experimental artifacts.

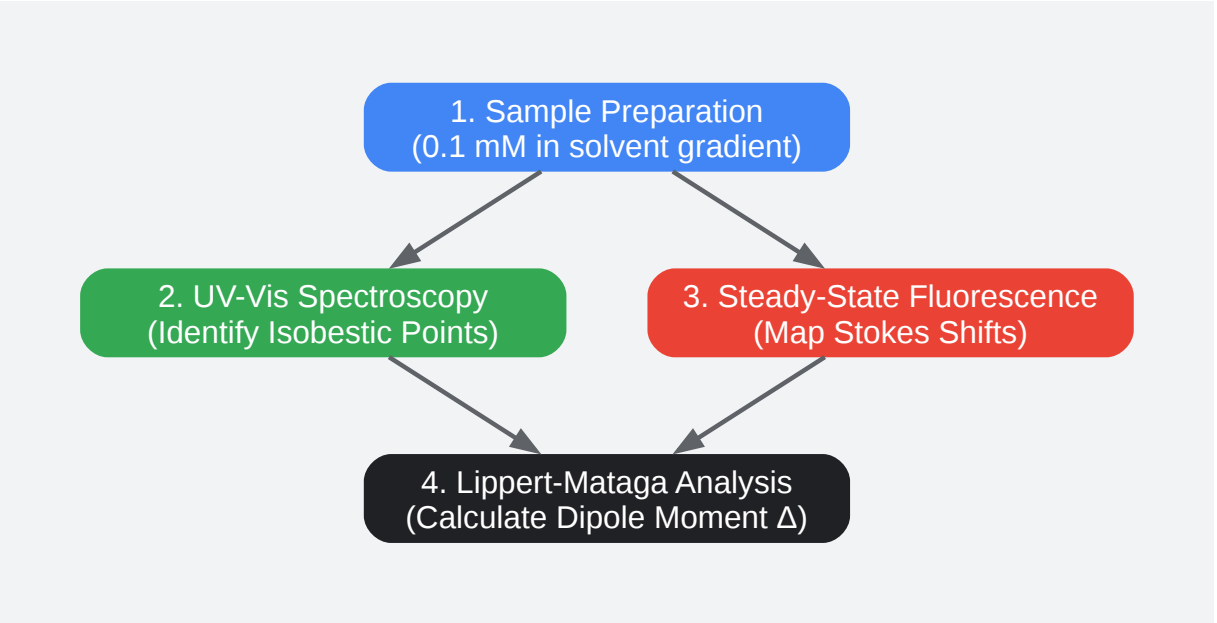
Protocol 1: Solvatochromic Fluorescence Profiling This protocol maps the TICT state stabilization across varying dielectric environments.

- Stock Solution Preparation: Dissolve 1.91 mg of the compound in 10 mL of spectroscopic-grade DMSO to yield a 1.0 mM stock. Causality: DMSO acts as a universal hydrogen-bond acceptor, ensuring complete dissolution of any zwitterionic microstates without inducing aggregation.
- Solvent Gradient Formulation: Dilute the stock 1:100 into a series of solvents with increasing dielectric constants (e.g., Toluene, Chloroform, Ethyl Acetate, Ethanol, Water) to a final concentration of 10 µM.
- Absorption Measurement: Record UV-Vis spectra from 250 nm to 500 nm. Self-Validation: The presence of an isobestic point across a binary solvent mixture confirms the existence of a single ground-state species, ruling out ground-state aggregation or degradation.
- Emission Measurement: Excite the samples at their respective absorption maxima. Record emission spectra from 350 nm to 650 nm.
- Lippert-Mataga Analysis: Plot the Stokes shift (difference between absorption and emission maxima in wavenumbers) against the solvent polarizability parameter (

). The slope of this plot allows for the calculation of the change in dipole moment (

) between the ground and excited states.

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Workflow for photophysical characterization and solvatochromic analysis of the target compound.

Protocol 2: Potentiometric Determination of Dual pKa Values

- Analyte Preparation: Suspend 10 mM of the compound in a 0.1 M KCl aqueous solution, utilizing 5% methanol as a cosolvent to aid solubility. Causality: The 0.1 M KCl background maintains a constant ionic strength, ensuring that activity coefficients remain stable and predictable throughout the titration.

- Acidification: Lower the pH to 1.5 using standardized 0.1 M HCl to fully protonate both the dimethylamine and the carboxylate groups.

- Titration: Titrate with standardized 0.1 M NaOH under a continuous nitrogen purge. Self-Validation: The nitrogen atmosphere prevents the absorption of atmospheric CO2, which would otherwise form carbonic acid, artificially buffering the system and skewing the weak acid pKa determination.

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- Data Extraction: Calculate the first derivative (dpH/dV) of the titration curve to pinpoint equivalence points. The half-equivalence points yield the exact pKa values for the amine and carboxylic acid moieties.

Applications in Drug Development and Analytical Chemistry

- Protein Binding Probes: Similar to the documented behavior of DMACA[1], the ortho-isomer's extreme sensitivity to local polarity makes it an excellent candidate for probing hydrophobic binding pockets in carrier proteins like Human Serum Albumin (HSA). Upon entering a hydrophobic pocket, the restriction of bond rotation inhibits the TICT state, resulting in a massive "turn-on" fluorescence response.

- MALDI-IMS Matrices: Aminated cinnamic acids are revolutionizing high-spatial-resolution Matrix-Assisted Laser Desorption/Ionization Imaging Mass Spectrometry (MALDI-IMS)[2]. The ortho-isomer, with its unique crystal packing and strong UV absorption cross-section near 355 nm, serves as a dual-polarity matrix capable of ionizing both basic lipids and acidic metabolites without the high vacuum volatility issues seen in traditional matrices.

References

- 4-(Dimethylamino)cinnamic acid | C11H13NO2 | CID 73778 - PubChem - NIH Source: National Institutes of Health (NIH) URL:[Link]

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- p-(Dimethylamino)cinnamic acid - the NIST WebBook Source: National Institute of Standards and Technology (NIST) URL:[Link]

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